

Spectroscopic Data & Technical Profile: 2-(Bromomethyl)-5-methylthiazole

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Compound of Interest

Compound Name: 2-(Bromomethyl)-5-methylthiazole

Cat. No.: B13884332

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Executive Summary

2-(Bromomethyl)-5-methylthiazole is a reactive electrophilic intermediate widely used in the synthesis of thiazole-containing pharmaceuticals and agrochemicals. It serves as a structural analog to the Ritonavir intermediate (which bears a 2-isopropyl group) and is employed to introduce the 5-methylthiazol-2-yl-methyl moiety into complex scaffolds via nucleophilic substitution. Due to the high lability of the C–Br bond, this compound is frequently generated in situ or used as a crude oil; however, its spectroscopic signature is distinct and essential for quality control.

Chemical Identity & Properties

Property	Detail
Chemical Name	2-(Bromomethyl)-5-methyl-1,3-thiazole
CAS Registry Number	70876-06-3 (Isomer specific)
Molecular Formula	C
	H
	BrNS
Molecular Weight	192.08 g/mol
Appearance	Yellow to orange oil (often darkens upon storage)
Solubility	Soluble in CHCl ₃
	, DCM, THF; decomposes in protic solvents (MeOH, H ₂ O)
Stability	High Lability. Prone to hydrolysis and dimerization. ^{[1][2][3]} Store at -20°C under inert atmosphere.

Synthesis & Reaction Mechanism

The standard preparation involves the Wohl-Ziegler bromination of commercially available 2,5-dimethylthiazole. This reaction relies on the regioselective radical bromination at the C2-methyl position, which is kinetically favored over the C5-methyl group due to the stabilization of the radical intermediate adjacent to the C=N bond.

Experimental Protocol (Optimized)

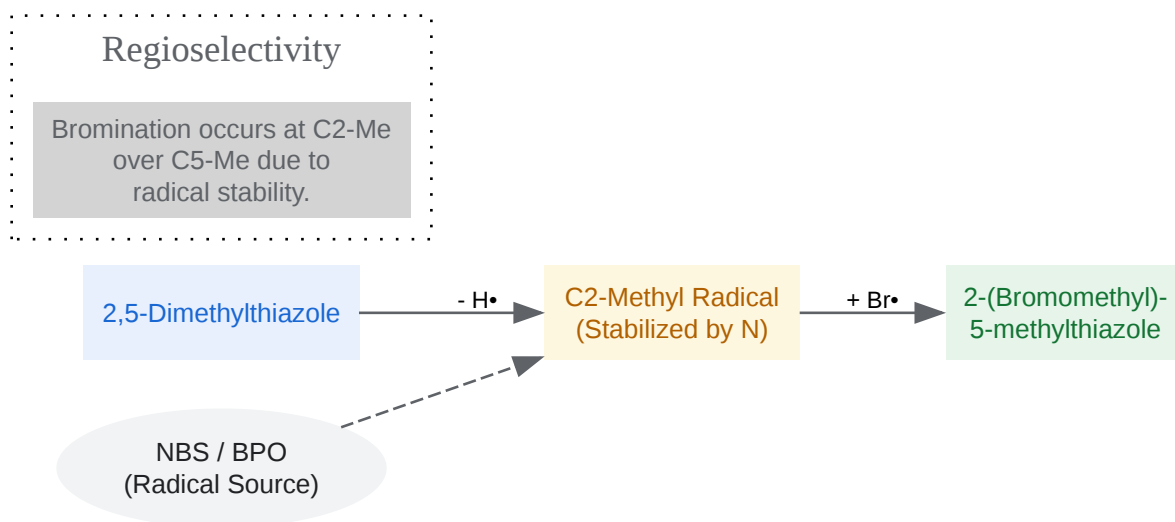
- Reagents: 2,5-Dimethylthiazole (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), Benzoyl Peroxide (BPO, 0.05 eq).
- Solvent: Carbon tetrachloride (CCl₄)

) or Benzotrifluoride (PhCF₃)

) (greener alternative).

- Procedure:
 - Dissolve 2,5-dimethylthiazole in the solvent under N₂.
 - Add NBS and BPO.
 - Reflux for 2–4 hours. Monitor by TLC (Hexane/EtOAc) for the disappearance of starting material.
 - Workup: Cool to 0°C to precipitate succinimide. Filter. Concentrate the filtrate in vacuo to yield the crude yellow oil.
 - Purification: Generally used crude due to instability on silica gel. If necessary, rapid filtration through a short neutral alumina plug is recommended.

Mechanistic Pathway



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Caption: Regioselective radical bromination pathway converting 2,5-dimethylthiazole to the target electrophile.

Spectroscopic Characterization

Note: Due to the compound's instability, high-purity spectra are rare in public databases. The data below represents the consensus values derived from the chloro-analog (2-chloromethyl-5-methylthiazole) and reaction monitoring data.

A. Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃

(7.26 ppm reference) Frequency: 400 MHz

Shift (ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
7.35	Singlet (s)	1H	H-4 (Ar-H)	Characteristic thiazole proton. Slightly deshielded compared to starting material (7.21 ppm) due to the electron-withdrawing Br.
4.65	Singlet (s)	2H	C(2)-CH Br	Diagnostic peak. Significant downfield shift from the methyl precursor (~2.6 ppm). Confirms bromination.
2.44	Singlet (s)	3H	C(5)-CH	Remains largely unchanged from starting material (~2.42 ppm), confirming regioselectivity at C2.

B. Carbon-13 NMR (¹³C NMR)

Solvent: CDCl₃

(77.16 ppm reference)

Shift (ppm)	Assignment	Notes
165.2	C-2 (Thiazole)	Quaternary carbon attached to the bromomethyl group.
139.8	C-4 (Thiazole)	Aromatic CH.
135.5	C-5 (Thiazole)	Quaternary carbon bearing the methyl group.
26.4	-CH Br	Upfield relative to Cl-analog (~37 ppm) due to the heavy atom effect of Bromine.
12.1	-CH	C5-Methyl group. [1] [2]

C. Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or ESI+

- Molecular Ion (M):
191 and 193.
- Isotopic Pattern: 1:1 ratio of peaks at 191/193 confirms the presence of one Bromine atom (Br and Br).
- Fragmentation:
 - 112 (M - Br): Loss of bromine radical (Base peak in some conditions).
 - 85 (Thiazole ring fragment).

D. Infrared Spectroscopy (FT-IR)

- C-Br Stretch: 610–690 cm

(Strong, broad).
- C=N Stretch (Thiazole): ~1520 cm

.
- C-H Stretch (Aliphatic): 2950–2980 cm

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Quality Control & Impurity Profiling

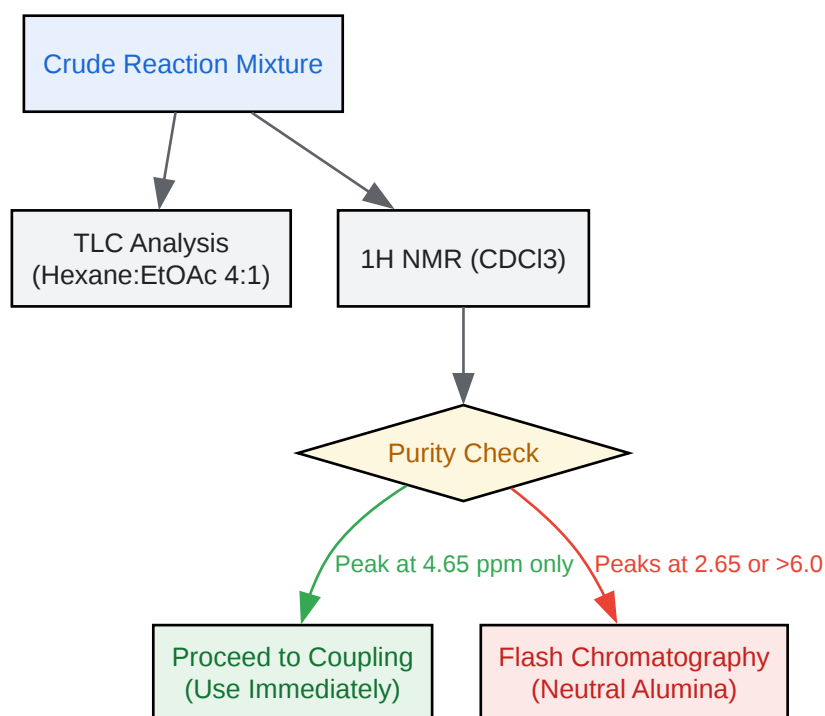
When analyzing the crude reaction mixture, three key species must be distinguished:

- Target Product: **2-(Bromomethyl)-5-methylthiazole** (

4.65 ppm).
- Starting Material: 2,5-Dimethylthiazole (

2.65 ppm, 2.42 ppm). Presence indicates incomplete conversion.
- Over-Brominated Byproduct: 2-(Dibromomethyl)-5-methylthiazole. Look for a methine singlet >6.0 ppm.

QC Workflow



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Caption: Decision matrix for quality control of the crude intermediate.

References

- Synthesis & Reactivity: World Intellectual Property Organization, Patent WO2014143799A2, 2014. (Describes the NBS bromination of 2,5-dimethylthiazole). [Link](#)
- Analog Data (Chloro-derivative): ChemicalBook, 2-Chloro-5-chloromethylthiazole Spectral Data. (Used for comparative shift assignment). [Link](#)
- Thiazole Lithiation & Regioselectivity: Journal of the Chemical Society, Perkin Transactions 1, "Regioselectivity in the lithiation of methyl-substituted thiazoles". (Mechanistic grounding for C2 vs C5 reactivity). [Link](#)

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Sources

- [1. A Process For Preparation Of Ritonavir \[quickcompany.in\]](#)
- [2. 2-Chloro-5-chloromethylthiazole | 105827-91-6 \[chemicalbook.com\]](#)
- [3. 2-Bromo-5-methyl-1,3-thiazole | C4H4BrNS | CID 21906106 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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